

Application Notes: Thermal Dehydration of Hydrated Copper (II) Sulfate

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Compound of Interest

Compound Name: Copper;hydrate

Cat. No.: B13894138

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Introduction

Hydrated salts, also known as hydrates, are crystalline salt molecules that are loosely attached to a specific number of water molecules. Copper (II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$) is a common example of a hydrated salt, presenting as blue crystals. The water molecules associated with the salt are referred to as the "water of crystallization" or "water of hydration." [1] When heated, these water molecules are driven off, resulting in the formation of the anhydrous salt, which is white in color.[2][3] This thermal dehydration is a reversible process; adding water to the anhydrous salt will regenerate the hydrated form, accompanied by an exothermic reaction.[3][4]

The controlled heating of hydrated copper (II) sulfate serves as a fundamental analytical technique for determining the stoichiometry of the hydrated compound. By carefully measuring the mass of the hydrated salt before heating and the mass of the anhydrous salt after heating, the mass of the water of crystallization can be determined. This allows for the calculation of the mole ratio of water to the anhydrous salt, thereby establishing the empirical formula of the hydrate.[5][6] This procedure is a cornerstone in gravimetric analysis and is essential for understanding the composition and stability of hydrated compounds in various research and development settings.

Health and Safety Precautions

Appropriate safety measures are critical when performing this experiment. All personnel must adhere to standard laboratory safety protocols.

- **Personal Protective Equipment (PPE):** Always wear safety goggles or glasses to protect against potential splashes or shattering of heated materials.^{[5][7]} A lab coat and appropriate gloves are also recommended.
- **Handling Copper (II) Sulfate:** Hydrated copper (II) sulfate is harmful if swallowed and can cause skin and serious eye irritation.^{[7][8]} Avoid direct contact and inhalation of the dust.
- **Heating:** Use a test tube holder or crucible tongs when handling hot apparatus.^[9] Heat the hydrated copper sulfate gently at first to prevent the rapid release of steam which can cause the salt to spatter out of the container.^{[5][9]}
- **Overheating:** Avoid strong overheating, as anhydrous copper (II) sulfate can decompose at high temperatures (above 600-650 °C) to form black copper (II) oxide and toxic sulfur trioxide gas.^[10] If the white powder begins to darken or blacken, stop heating immediately.^{[4][5]}
- **Ventilation:** Perform the heating in a well-ventilated area or under a fume hood to avoid inhalation of any potential fumes.
- **Cooling:** Place the hot crucible or test tube on a heat-resistant mat to cool down.^[5] Do not place hot glassware on a cold surface as it may crack.
- **Disposal:** Dispose of chemical waste in accordance with local regulations.^[8]

Protocol 1: Gravimetric Determination of Water of Crystallization

This protocol details the quantitative analysis of hydrated copper (II) sulfate to determine its empirical formula.

Materials and Apparatus

- Hydrated copper (II) sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), fine crystals^[5]

- Crucible and lid (porcelain or nickel)[5]
- Bunsen burner[5]
- Tripod stand[5]
- Pipeclay triangle[5]
- Heat-resistant mat[5]
- Crucible tongs[5]
- Analytical balance (accurate to ± 0.01 g or better)[5]
- Spatula
- Desiccator (optional, for cooling)

Experimental Protocol

- Preparation: Ensure the crucible and its lid are clean and dry. Heat them gently for a few minutes to drive off any residual moisture, then allow them to cool to room temperature.
- Initial Weighing: Accurately weigh the empty crucible and lid using an analytical balance. Record this mass.[5]
- Sample Weighing: Add between 2.0 g and 3.0 g of hydrated copper (II) sulfate crystals to the crucible.[5] Reweigh the crucible, lid, and its contents. Record this total mass.
- Heating Process: Place the crucible on the pipeclay triangle supported by the tripod. The lid should partially cover the crucible to allow water vapor to escape.
- Begin heating the crucible gently with the Bunsen burner.[9] Gradually increase the heat to a medium flame.[5]
- Observe the color change of the crystals from blue to a grayish-white.[5] Continue heating for a total of approximately 10 minutes, ensuring the entire sample has turned white.[11] If

any part of the sample begins to blacken, remove the heat immediately to prevent decomposition.[4]

- **Cooling:** Using crucible tongs, carefully remove the crucible and lid from the triangle and place them on a heat-resistant mat to cool completely.[5] For optimal results, place the crucible in a desiccator during cooling to prevent the reabsorption of atmospheric moisture.
- **Final Weighing:** Once cooled to room temperature, reweigh the crucible, lid, and the anhydrous copper (II) sulfate. Record this mass.[5]
- **Heating to Constant Mass:** To ensure all water of crystallization has been removed, repeat the heating and cooling process (steps 5-8) until two consecutive weighings are within an acceptable tolerance (e.g., ± 0.02 g), confirming the reaction is complete.[12]

Data Presentation

The quantitative data collected should be recorded in a structured table for clarity and ease of calculation.

Measurement	Mass (g)
Mass of empty crucible and lid	
Mass of crucible, lid, and hydrated CuSO_4	
Mass of hydrated CuSO_4	
Mass of crucible, lid, and anhydrous CuSO_4 (after 1st heating)	
Mass of crucible, lid, and anhydrous CuSO_4 (after 2nd heating)	
Mass of anhydrous CuSO_4	
Mass of water lost	

Calculations

- Calculate the mass of hydrated copper (II) sulfate used.

- Calculate the mass of anhydrous copper (II) sulfate remaining after heating.
- Calculate the mass of water driven off by subtracting the mass of the anhydrous salt from the mass of the hydrated salt.[\[11\]](#)
- Convert the masses of anhydrous CuSO_4 and water to moles using their respective molar masses ($\text{CuSO}_4 \approx 159.61 \text{ g/mol}$; $\text{H}_2\text{O} \approx 18.02 \text{ g/mol}$).[\[5\]](#)
- Determine the mole ratio by dividing the moles of water by the moles of anhydrous CuSO_4 .
[\[13\]](#)
- Write the empirical formula for the hydrated salt, $\text{CuSO}_4 \cdot x\text{H}_2\text{O}$, where 'x' is the calculated mole ratio, rounded to the nearest whole number.[\[13\]](#)

Protocol 2: Demonstrating the Reversible Nature of Dehydration

This protocol provides a qualitative demonstration of the reversible reaction between hydrated and anhydrous copper (II) sulfate.

Materials and Apparatus

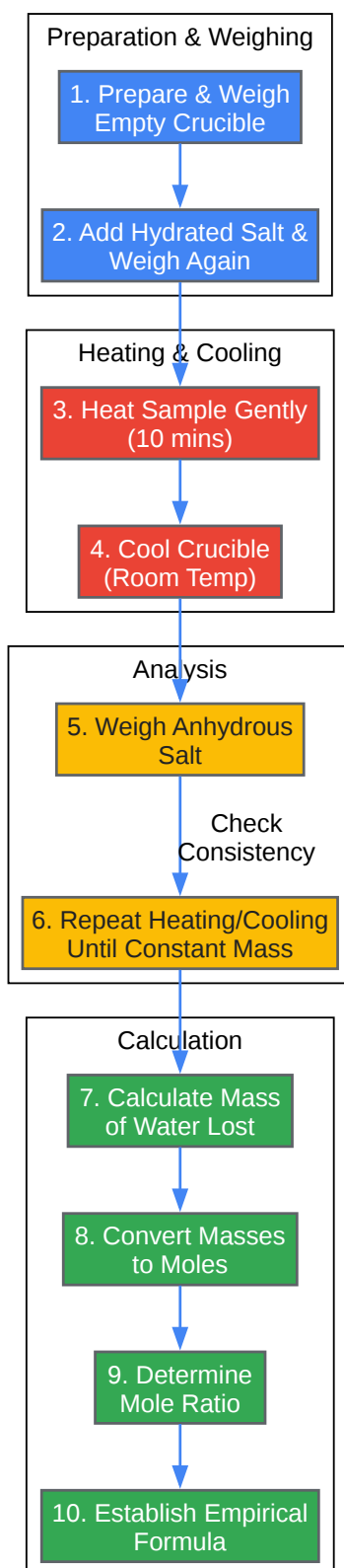
- Hydrated copper (II) sulfate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$), powdered[\[4\]](#)
- 2 Boiling/Test tubes[\[4\]](#)
- Test tube holder[\[1\]](#)
- Bunsen burner[\[1\]](#)
- Delivery tube (right-angled)[\[4\]](#)
- Beaker (250 mL) for cooling[\[4\]](#)
- Distilled water
- Dropper or pipette

Experimental Protocol

- Setup: Place approximately 5 g of powdered hydrated copper (II) sulfate into a dry boiling tube.[\[4\]](#) Clamp the tube at an angle, pointing slightly downwards.
- Heating and Collection: Fit the delivery tube into the boiling tube and place the other end into a second, empty test tube that is resting in a beaker of cold water to act as a condenser.[\[4\]](#)
- Dehydration: Gently heat the boiling tube containing the blue copper (II) sulfate.[\[9\]](#) Move the flame along the length of the tube to prevent water from condensing in cooler parts and running back onto the hot glass, which could cause it to crack.[\[4\]](#)
- Observation: Observe that the blue crystals turn into a white powder (anhydrous copper (II) sulfate) and that a colorless liquid (water) condenses in the cooled collection tube.[\[1\]](#)
- Cooling: Once the color change is complete, stop heating and allow the boiling tube containing the white anhydrous salt to cool to room temperature.[\[4\]](#)
- Rehydration: Using a dropper, carefully add a few drops of the collected water (or distilled water) to the cooled anhydrous copper (II) sulfate.[\[1\]](#)[\[9\]](#)
- Observation: Observe that the white powder turns blue again upon the addition of water.[\[9\]](#) Note that the test tube becomes warm, indicating an exothermic reaction.[\[3\]](#)

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the gravimetric determination of the water of crystallization in hydrated copper (II) sulfate as described in Protocol 1.



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